Introduction: The Phenazine Scaffold and the Role of Halogenation

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Compound of Interest

Compound Name:	*2-Iodophenazine*
CAS No.:	*2876-21-3*
Cat. No.:	*B13426704*

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Phenazines are a class of nitrogen-containing heterocyclic compounds built on a dibenzopyrazine core structure.[1][2] This aromatic system is a common motif in a variety of natural products, particularly those isolated from microorganisms, which exhibit a wide range of biological activities including antimicrobial, anticancer, and anti-inflammatory properties.[3][4] The planar, electron-deficient nature of the phenazine ring system makes it an intriguing scaffold for medicinal chemistry and materials science.[2]

The introduction of a halogen, specifically iodine, onto the phenazine core at the 2-position creates **2-Iodophenazine**. This substitution is not merely an addition of mass; it fundamentally alters the electronic properties of the ring and, most importantly, introduces a highly versatile synthetic handle. The carbon-iodine bond is the most reactive among the halogens in nucleophilic substitution and, critically, in transition-metal-catalyzed cross-coupling reactions. This makes **2-Iodophenazine** a valuable building block for the synthesis of more complex, substituted phenazine derivatives with tailored biological or material properties. This guide provides a technical overview of the structure, properties, and synthetic potential of **2-Iodophenazine** for researchers in drug development and materials science.

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Chemical Structure and Physicochemical Properties

The core of **2-Iodophenazine** is the tricyclic phenazine system, with an iodine atom substituted on one of the outer benzene rings.

Molecular Structure:

- IUPAC Name: **2-Iodophenazine**
- Chemical Formula: $C_{12}H_7IN_2$

While comprehensive experimental data for **2-Iodophenazine** is not widely published, its key physicochemical properties can be reliably predicted based on its structure and comparison with analogous compounds like phenazine and various iodoarenes.

Table 1: Physicochemical Properties of **2-Iodophenazine**

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Property	Value (Predicted/Calculated)	Notes
Molecular Weight	306.10 g/mol	Calculated from the atomic weights of $C_{12}H_7IN_2$.
Appearance	Likely a yellow to brown crystalline solid	Based on the colored nature of phenazine and its derivatives.
Melting Point	>150 °C (Predicted)	Phenazine melts at 174-177 °C. The heavier iodo-substituent is expected to increase the melting point.
Boiling Point	>300 °C (Predicted)	High due to the large, rigid aromatic system.
Solubility	Sparingly soluble in water; Soluble in organic solvents (e.g., DMSO, DMF, Chloroform)	Typical for planar aromatic compounds.
Octanol/Water Partition Coefficient (logP)	~4.0 (Predicted)	The iodine atom significantly increases lipophilicity compared to the parent phenazine (logP ≈ 2.3).

Proposed Synthesis of **2-Iodophenazine**

A direct, documented synthesis of **2-Iodophenazine** is not readily available in the literature. However, a plausible and efficient synthetic route can be designed based on established methodologies for the iodination of aromatic amines and the synthesis of the phenazine core. The most logical precursor is 2-Aminophenazine (CAS 2876-23-5)[5], which can be synthesized via several routes.

Synthetic Workflow: Diazotization-Sandmeyer Reaction

A reliable method for introducing iodine onto an aromatic ring is the Sandmeyer-type reaction, proceeding through a diazonium salt intermediate.

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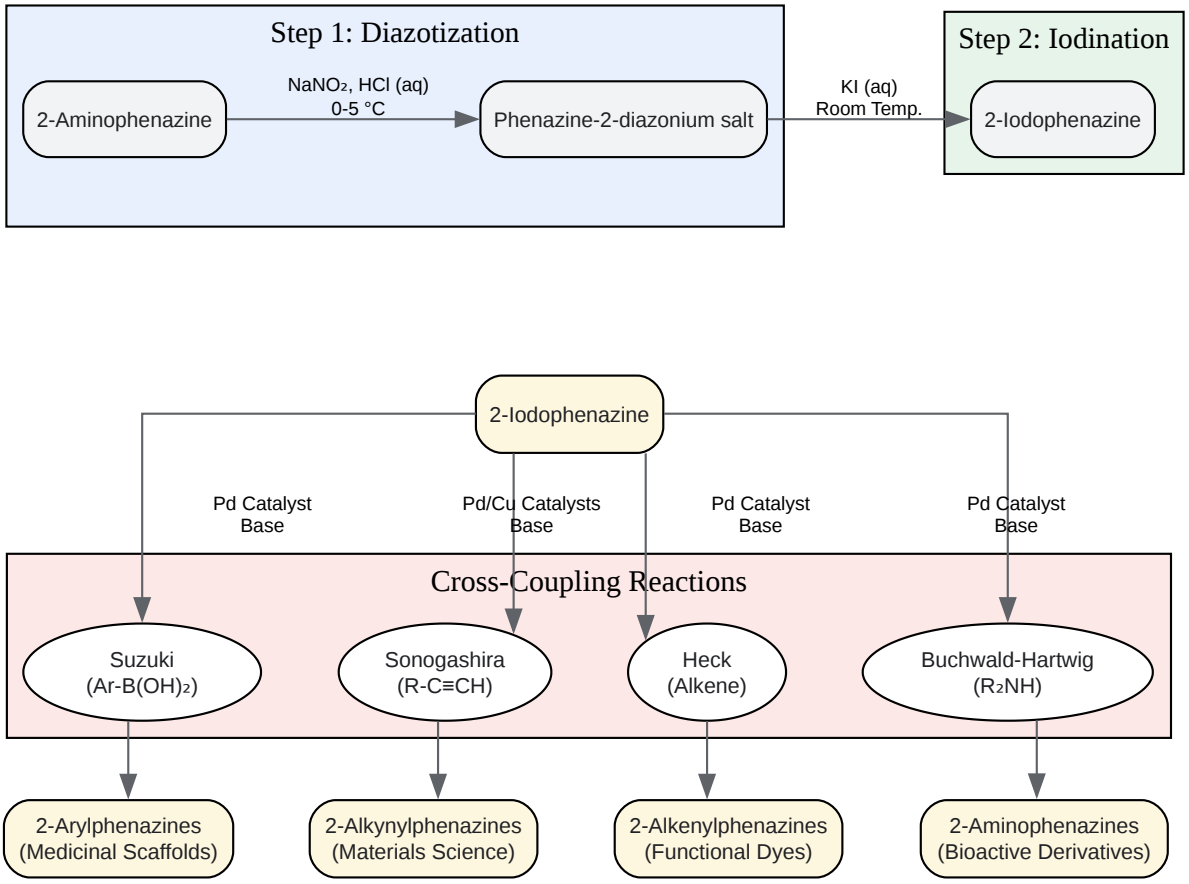

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